

Compound Profile & Handling Guidelines

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Compound Focus: Awd 12-281

CAS No.: 257892-33-4

Cat. No.: S519878

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The table below summarizes the key identified information for **AWD 12-281**.

Property	Value / Description
IUPAC Name	N-(3,5-Dichloropyridin-4-yl)-2-[1-(4-fluorobenzyl)-5-hydroxy-1H-indol-3-yl]-2-oxoacetamide [1]
CAS Number	257892-33-4 [2] [1]
Molecular Formula	C ₂₂ H ₁₄ Cl ₂ FN ₃ O ₃ [2] [1]
Molecular Weight	458.27 g/mol [2] [1]
Bioactivity	Selective PDE4 inhibitor; anti-inflammatory and bronchodilator; investigated for COPD [2] [3].
IC ₅₀ for PDE4	9.7 nM [2]
Predicted Density	1.49 g/cm ³ [2] [1]
Recommended Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year. Ship with blue ice or at ambient temperature [2].

Experimental Stability Data Framework

Since specific stability data in solution (e.g., at different pH levels, temperatures, or in various solvents) is not available in the search results, the table below outlines the critical parameters you should test for and how to document them.

Stability Parameter	Experimental Conditions to Test	Key Metrics to Record
Solution Stability	Different solvents (e.g., DMSO, PBS), concentrations, pH levels, and temperatures (e.g., 4°C, 25°C, -80°C).	Time points for sampling (e.g., 0, 6, 24, 72 hours). Analytical method (e.g., HPLC) to measure percentage of intact compound remaining.
Chemical Integrity	Stress conditions: light, oxidizers, acidic/basic buffers.	Formation and identification of degradation products via HPLC-MS.
Physical Stability	Long-term storage in final solvent formulation.	Observation of precipitation or color change .

Example Protocol for Assessing Solution Stability

Here is a generalized methodology you can adapt to determine the stability of **AWD 12-281** under specific conditions.

- **Solution Preparation**

- Prepare a stock solution of **AWD 12-281** in a suitable solvent like DMSO at a concentration of 10-40 mM [2].
- Dilute the stock solution into the test buffers or solvents (e.g., PBS at various pH levels) to your desired working concentration.

- **Incubation and Sampling**

- Aliquot the working solutions into several vials.
- Incubate the aliquots at the temperatures you are testing (e.g., -80°C, 4°C, 25°C, 37°C).
- Remove samples from each condition at predetermined time points (e.g., 0, 1, 2, 7, 30 days).

- **Analysis by HPLC**

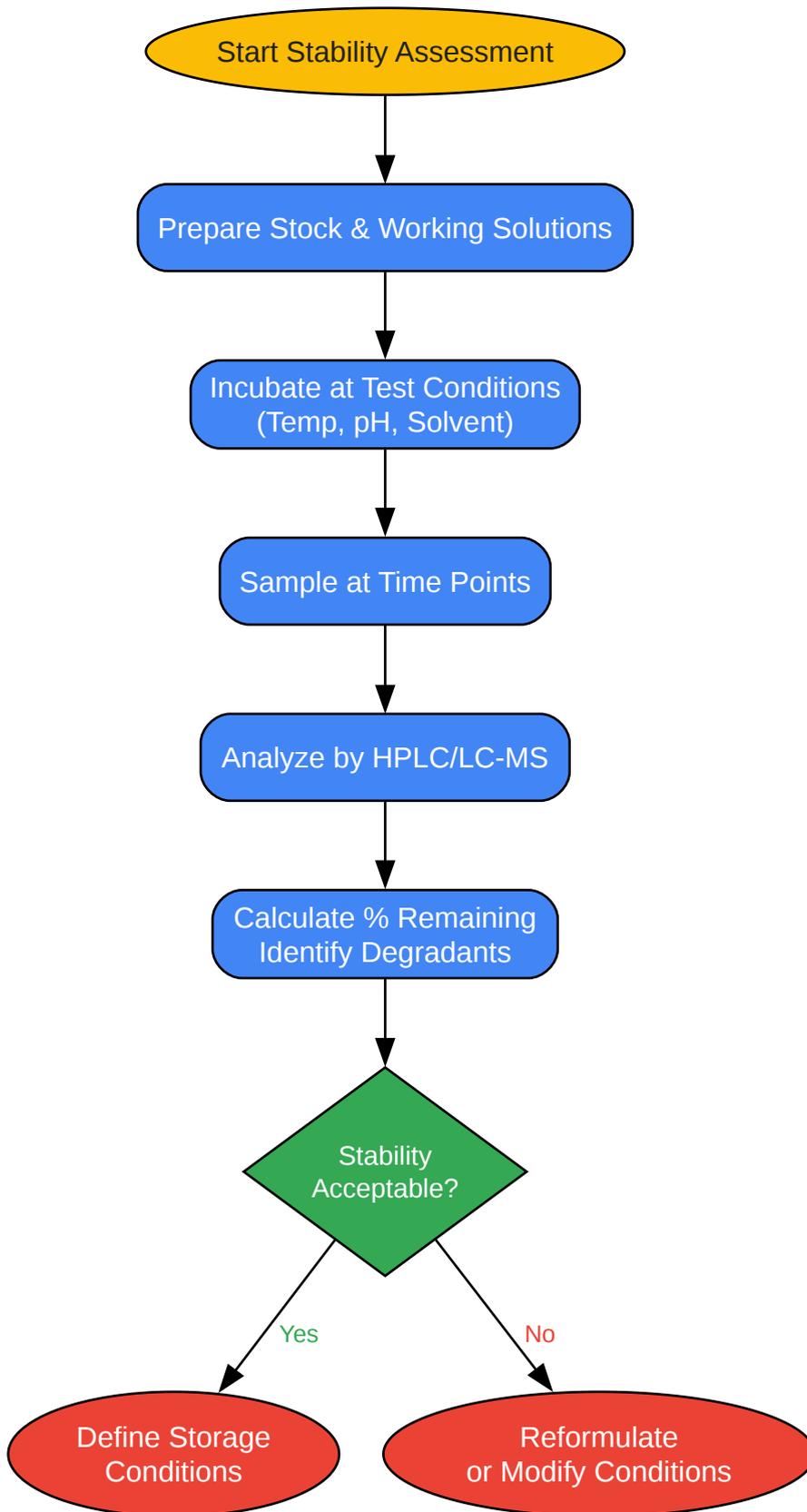
- Analyze each sample using a validated HPLC method.
 - Compare the peak area of **AWD 12-281** in the aged samples to the peak area in the time-zero sample to calculate the percentage of the compound remaining.
- **Data Interpretation**
 - A steady decrease in the peak area of **AWD 12-281** over time indicates instability.
 - The appearance of new peaks in the chromatogram indicates the formation of degradation products, which should be investigated further (e.g., with LC-MS).

Troubleshooting Common Scenarios

- **Problem:** Rapid degradation of **AWD 12-281** in aqueous buffer at 4°C.
 - **Investigation:** Test stability at a lower temperature (e.g., -80°C). Consider using a different buffer system or adding stabilizing agents like antioxidants (if compatible with your biological assays).
- **Problem:** Precipitation observed after thawing a frozen stock solution.
 - **Investigation:** Ensure the solvent system is appropriate and that the solution is warmed and mixed thoroughly before use. Test the potency of the solution after re-dissolution to confirm no loss of activity.
- **Problem:** Inconsistent biological assay results, potentially due to compound degradation.
 - **Investigation:** Implement a quality control step by analyzing the compound solution with HPLC immediately before use in critical experiments to confirm its chemical integrity.

Experimental Workflow Visualization

The diagram below outlines the logical workflow for conducting a solution stability study, from preparation to data analysis.



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Diagram Title: Solution Stability Study Workflow

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References

1. - AWD supplier | CasNO.257892-33-4 12 281 [lookchem.com]
2. - AWD | PDE | TargetMol 12 281 [targetmol.com]
3. AWD-12-281 (inhaled) (elbion/GlaxoSmithKline) [pubmed.ncbi.nlm.nih.gov]

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